

Personal protective equipment for handling 6,7-Dihydro-4(5H)-benzofuranone

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Compound of Interest

Compound Name: 6,7-Dihydro-4(5H)-benzofuranone

Cat. No.: B090815

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Essential Safety and Handling Guide for 6,7-Dihydro-4(5H)-benzofuranone

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This guide provides critical safety and logistical information for the handling of **6,7-Dihydro-4(5H)-benzofuranone** (CAS RN: 16806-93-2). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Personal Protective Equipment (PPE)

When handling **6,7-Dihydro-4(5H)-benzofuranone**, a comprehensive PPE strategy is required to minimize exposure risk. This compound is known to cause skin, eye, and respiratory irritation.^{[1][2]} The following PPE is mandatory:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation. [1]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber).	Prevents skin contact which can lead to irritation. [1] [3] Glove thickness and material should be chosen based on the duration and nature of the handling task. Always inspect gloves for integrity before use.
Respiratory Protection	A NIOSH-approved N95 dust mask or a respirator with an organic vapor cartridge.	Required when handling the solid form to prevent inhalation of dust, or when there is a potential for aerosol generation. May cause respiratory irritation. [1] [2]
Body Protection	A standard laboratory coat. For larger quantities or potential for significant splashing, chemical-resistant coveralls are recommended.	Protects skin and personal clothing from contamination.

Hazard and Safety Data

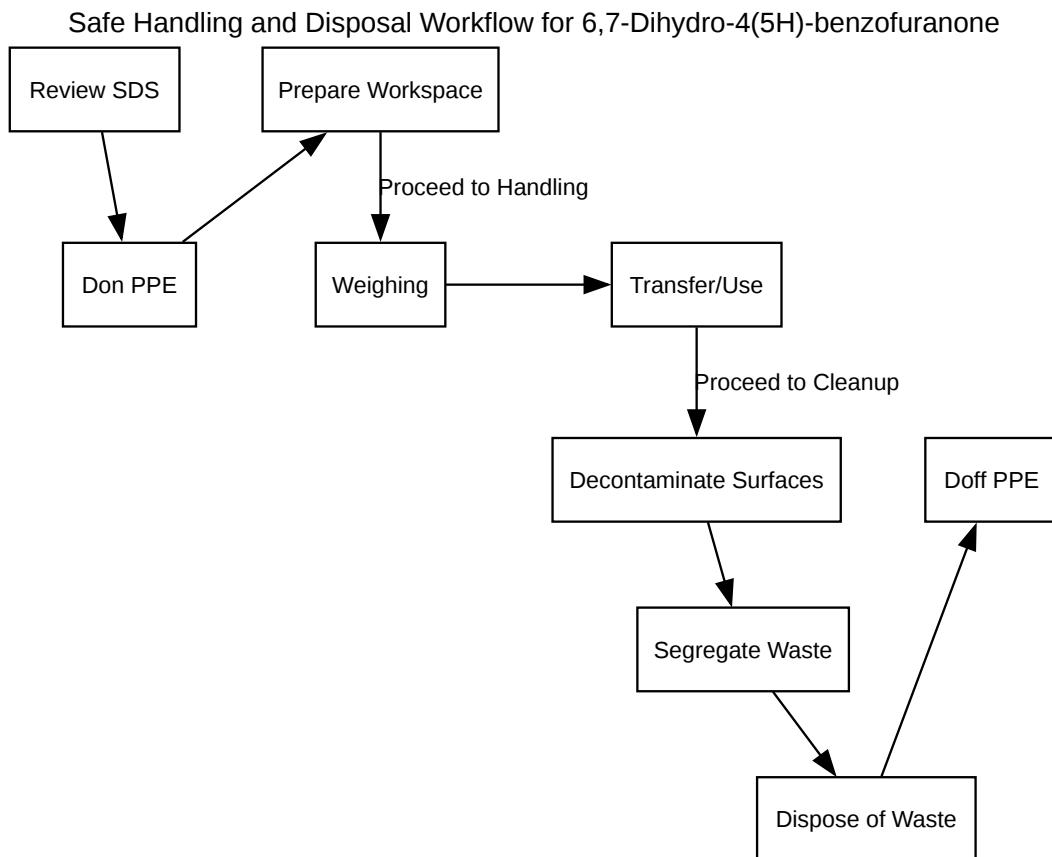
Key quantitative data for **6,7-Dihydro-4(5H)-benzofuranone** are summarized below for easy reference.

Property	Value
Molecular Formula	C ₈ H ₈ O ₂
Molecular Weight	136.15 g/mol
Appearance	Transparent yellow to brown low melting point solid or liquid.
Melting Point	30-34 °C (lit.)
Boiling Point	115-118 °C at 16 mmHg (lit.)
Density	1.162 g/mL at 25 °C (lit.)
Flash Point	>230 °F (>110 °C)
GHS Hazard Statements	Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation. [1]

Occupational Exposure Limits (OELs) such as PEL or TLV have not been established for **6,7-Dihydro-4(5H)-benzofuranone**. In the absence of specific limits, exposure should be minimized through the use of engineering controls and PPE.

Operational Plan for Safe Handling

The following workflow outlines the procedural steps for the safe handling of **6,7-Dihydro-4(5H)-benzofuranone** in a laboratory setting.



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Safe Handling and Disposal Workflow

Step-by-Step Handling Protocol:

- Preparation:
 - Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for **6,7-Dihydro-4(5H)-benzofuranone**.
 - Don Personal Protective Equipment (PPE): Put on all required PPE as detailed in the table above.

- Prepare Workspace: Ensure a chemical fume hood is available and operational. Cover the work surface with absorbent, disposable bench paper. Have spill cleanup materials readily accessible.
- Handling:
 - Weighing: If working with the solid form, weigh the required amount in a fume hood to minimize inhalation of dust.
 - Transfer and Use: Conduct all transfers and reactions within a fume hood. Use appropriate glassware and equipment. Avoid generating dusts and aerosols.
- Cleanup and Disposal:
 - Decontaminate Surfaces: Wipe down all work surfaces with an appropriate solvent (e.g., isopropanol or ethanol) and then with soap and water.
 - Segregate Waste: All disposable materials that have come into contact with **6,7-Dihydro-4(5H)-benzofuranone**, including gloves, bench paper, and pipette tips, must be considered contaminated waste.
 - Dispose of Waste: Dispose of all contaminated materials and excess **6,7-Dihydro-4(5H)-benzofuranone** in a clearly labeled, sealed container for hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal.
 - Doff PPE: Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

All waste containing **6,7-Dihydro-4(5H)-benzofuranone** must be treated as hazardous waste.

- Solid Waste: Contaminated items such as gloves, weigh boats, and absorbent pads should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused or waste solutions of **6,7-Dihydro-4(5H)-benzofuranone** should be collected in a separate, sealed, and clearly labeled hazardous waste container.

- Empty Containers: "Empty" containers of **6,7-Dihydro-4(5H)-benzofuranone** should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste.

Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance on waste stream management and disposal procedures. Do not dispose of this chemical down the drain or in regular trash.

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References

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